

isobutyl acrylate monomer formula and structure

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Compound of Interest

Compound Name: *Isobutyl acrylate*

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An In-depth Technical Guide to **Isobutyl Acrylate** Monomer

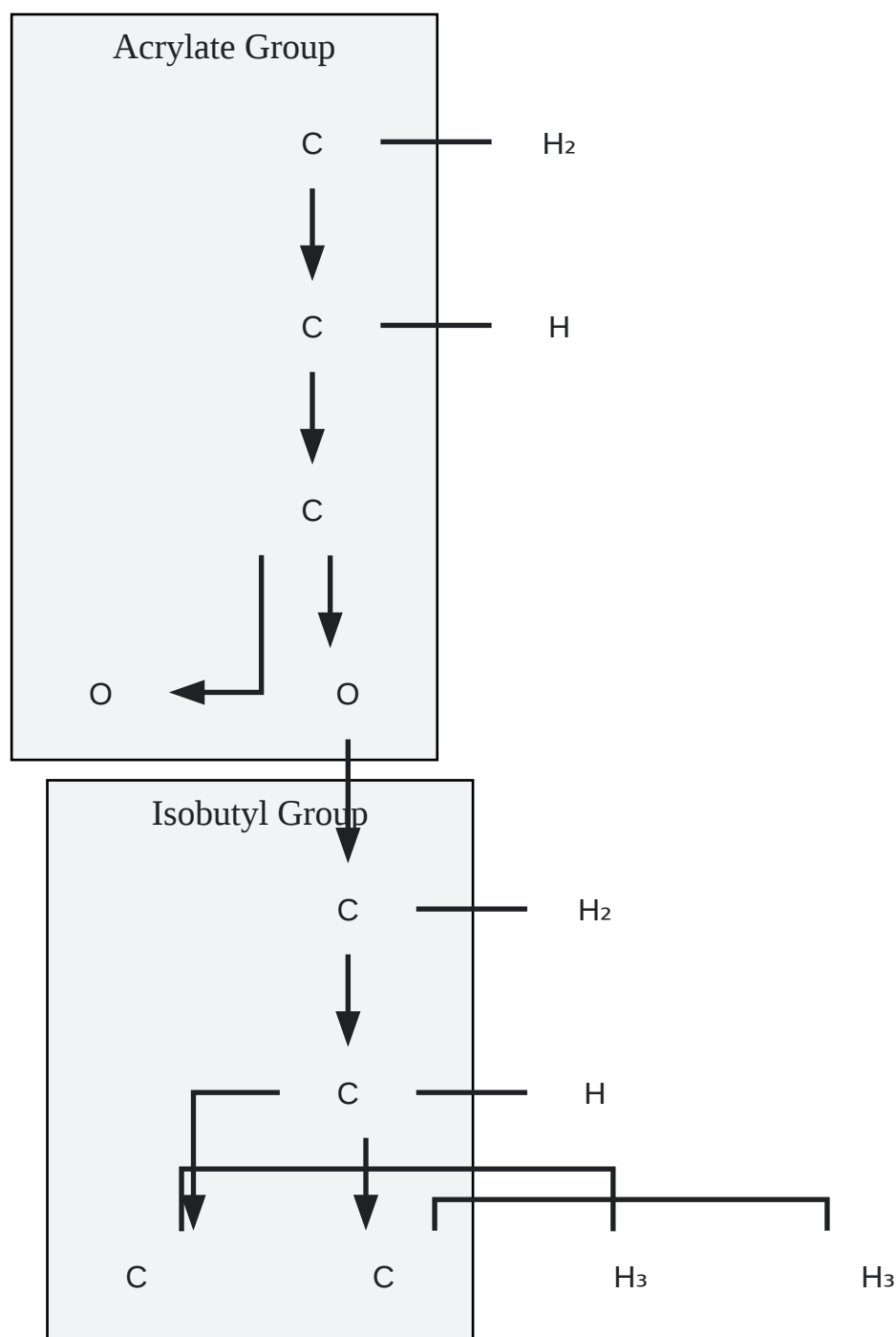
Introduction

Isobutyl acrylate (IBA) is an organic chemical raw material, specifically an ester of acrylic acid and isobutyl alcohol.[1] It is a monofunctional monomer characterized by a highly reactive acrylate group and a hydrophobic isobutyl group.[2] This combination of features makes it a versatile building block in the synthesis of a wide array of polymers.[2][3] IBA is utilized in the manufacturing of materials for various industries, including coatings, adhesives, plastics, textiles, and inks.[1][4] Its ability to impart properties such as hydrophobicity, weatherability, and chemical resistance to polymers makes it a valuable component in the formulation of high-performance materials.[2][5]

Chemical Formula and Structure

The chemical formula for **isobutyl acrylate** is $C_7H_{12}O_2$. [2][6] Its IUPAC name is 2-methylpropyl prop-2-enoate.[7] The monomer consists of a vinyl group directly attached to a carbonyl carbon, forming an acrylate moiety, which is then ester-linked to an isobutyl group.

Molecular Structure of **Isobutyl Acrylate**



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Caption: Chemical structure of **isobutyl acrylate** monomer.

Physicochemical Properties

Isobutyl acrylate is a clear, colorless liquid with a characteristic sharp, fragrant, or acrid odor.
[2][7] It is less dense than water and its vapors can be irritating to the eyes and respiratory system.[7] A summary of its key quantitative properties is provided in the table below.

Property	Value	Reference
Molecular Weight	128.17 g/mol	[1][7]
Density	0.890 g/cm ³ (at 20 °C)	[2]
Boiling Point	approx. 132-133 °C	[1][2]
Freezing Point	approx. -61 °C	[2]
Flash Point	86 °F (30 °C)	[7]
Viscosity	0.8 mPa·s (at 25 °C)	[2]
Purity	min. 99.5 %	[2]
Water Content	max. 0.1 %	[2]
Acid Value	max. 0.01 %	[2]
Glass Transition Temperature (Tg) of Polymer	-24 °C	[2]

Polymerization and Applications

Isobutyl acrylate readily undergoes polymerization, which can be initiated by heat, light, or the presence of a radical initiator.[8] This reactivity is central to its utility. The polymerization process can be exothermic and may occur violently if not controlled, especially if heated or contaminated.[7] To prevent spontaneous polymerization during storage, it is typically stabilized with an inhibitor like hydroquinone monomethyl ether (MEHQ).[2]

Copolymers of **isobutyl acrylate** can be prepared with a variety of other monomers, including (meth)acrylic acid and its esters, styrene, vinyl acetate, and butadiene.[2] This allows for the fine-tuning of polymer properties to suit specific applications.[5]

Key Application Areas:

- Coatings and Paints: As a comonomer, it enhances weather resistance, water resistance, and durability.[\[4\]](#)
- Adhesives and Sealants: It is used to produce pressure-sensitive adhesives and sealants with good flexibility and tack.[\[1\]](#)[\[7\]](#)
- Plastics and Resins: IBA serves as a modifier to improve the toughness, hardness, and heat resistance of plastics.[\[3\]](#)[\[4\]](#)
- UV-Curable Formulations: It is a key component in UV-curable inks, coatings, and adhesives due to its rapid polymerization upon exposure to UV light.[\[5\]](#)
- Drug Delivery: There is potential for its use in acrylic polymers for transdermal drug delivery systems.[\[9\]](#)

Experimental Protocols: Free-Radical Polymerization

The following is a representative protocol for the free-radical solution polymerization of **isobutyl acrylate**. This method is common for producing acrylic resins for various applications.[\[10\]](#)

Objective: To synthesize poly(**isobutyl acrylate**) via free-radical polymerization in a solvent.

Materials:

- **Isobutyl acrylate** monomer (stabilizer removed)
- Toluene or another suitable solvent (e.g., xylene, dioxane)[\[10\]](#)[\[11\]](#)
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) as a radical initiator[\[12\]](#)
- Nitrogen gas (for inert atmosphere)
- Methanol (for precipitation)

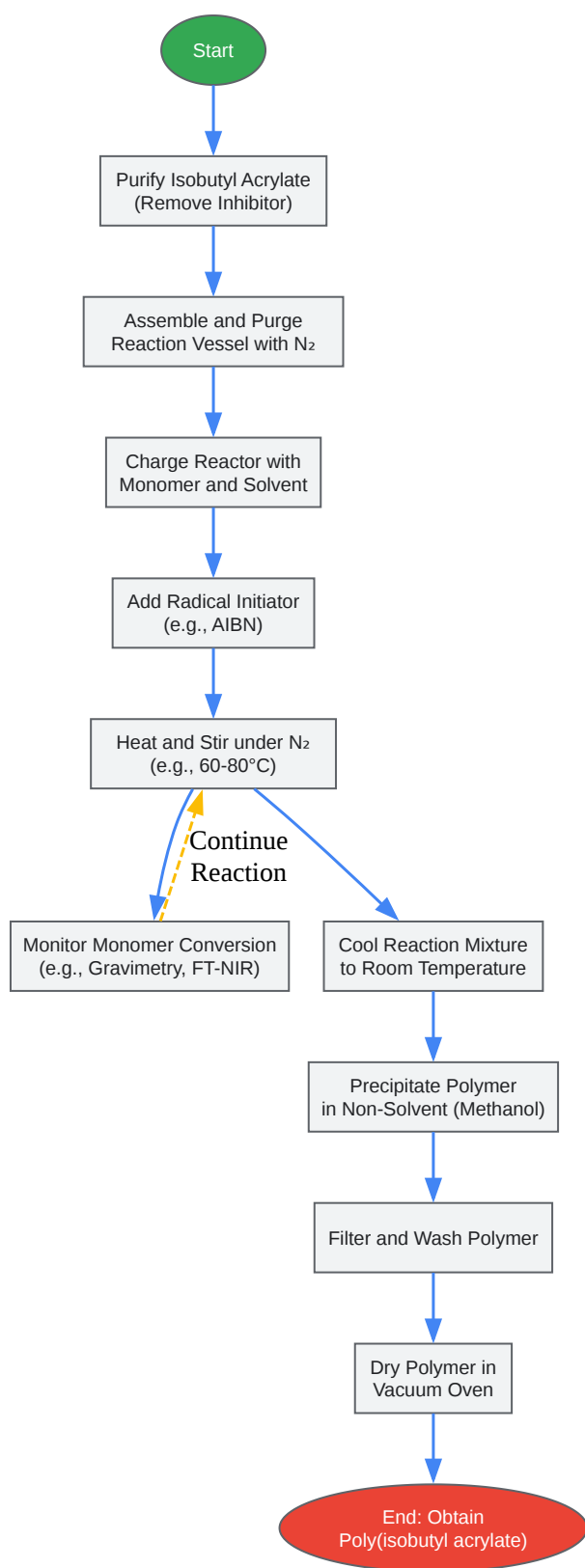
- Reaction vessel (three-neck round-bottom flask) equipped with a condenser, nitrogen inlet, and magnetic stirrer.
- Heating mantle with temperature control.

Procedure:

- **Monomer Purification:** The inhibitor (MEHQ) in **isobutyl acrylate** should be removed prior to polymerization. This can be achieved by washing the monomer with an aqueous sodium hydroxide solution followed by deionized water, drying over an anhydrous salt like magnesium sulfate, and then filtering.
- **Reaction Setup:** Assemble the reaction vessel and purge the system with nitrogen for 15-20 minutes to create an inert atmosphere. This is crucial to prevent oxygen from inhibiting the polymerization.
- **Charging the Reactor:** Introduce the desired amount of solvent (e.g., toluene) and **isobutyl acrylate** monomer into the reaction flask. A typical monomer concentration might be in the range of 20-50% by weight.[\[10\]](#)[\[13\]](#)
- **Initiator Addition:** Add the radical initiator (e.g., AIBN). The concentration of the initiator will influence the molecular weight of the resulting polymer; a typical range is 0.1-1.0 mol% with respect to the monomer.
- **Polymerization:** Heat the reaction mixture to the desired temperature (e.g., 60-80 °C for AIBN) while stirring continuously.[\[14\]](#) The polymerization time can range from a few hours to over 24 hours, depending on the desired conversion and monomer concentration.[\[13\]](#)
- **Monitoring the Reaction:** The progress of the polymerization can be monitored by techniques such as gravimetry or spectroscopy (e.g., FT-NIR) to determine the monomer conversion over time.[\[10\]](#)[\[11\]](#)
- **Termination and Precipitation:** After the desired reaction time, cool the mixture to room temperature. The polymerization can be quenched by exposing the solution to air. Precipitate the polymer by slowly adding the reaction mixture to a large excess of a non-solvent, such as methanol, while stirring.

- **Purification and Drying:** Collect the precipitated polymer by filtration. Wash the polymer with fresh non-solvent to remove any unreacted monomer and initiator residues. Dry the final polymer product in a vacuum oven at a moderate temperature (e.g., 40-50 °C) until a constant weight is achieved.

Experimental Workflow for Free-Radical Polymerization



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Caption: Workflow for the synthesis of poly(**isobutyl acrylate**).

Safety and Handling

Isobutyl acrylate is a flammable liquid and vapor.[15][16] It is also classified as harmful if it comes into contact with skin or is inhaled, and it can cause skin and respiratory irritation.[15] May cause an allergic skin reaction.[16]

Storage and Handling Precautions:

- **Storage:** Store in a cool, well-ventilated area away from heat, sparks, and open flames.[17] [18] The storage temperature should not exceed 35 °C.[2] It must be stored under air, not inert gases, as oxygen is required for the stabilizer to function effectively.[2]
- **Handling:** Use in a well-ventilated area and use non-sparking tools.[17][18] Grounding and bonding of containers during transfer is necessary to prevent static discharge.[17]
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and safety glasses with a face shield.[15][17] If ventilation is inadequate, respiratory protection should be used.[15]
- **Spills:** In case of a spill, eliminate all ignition sources.[8] Absorb the spill with a non-combustible material like sand or earth and place it in a suitable container for disposal.[8]

Conclusion

Isobutyl acrylate is a significant monomer in the field of polymer chemistry, offering a reliable means to introduce flexibility, durability, and hydrophobicity into polymer chains. Its utility in a broad range of applications, from industrial coatings to advanced materials, underscores its importance. Proper understanding of its properties, polymerization behavior, and safety protocols is essential for its effective and safe use in research and development.

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